

Physicochemical Characterization of 3-Methoxyoxan-4-one: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methoxyoxan-4-one

Cat. No.: B1290594

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **3-Methoxyoxan-4-one**. The information presented herein is essential for professionals engaged in chemical research, synthesis, and drug development, offering a foundational understanding of the molecule's behavior and characteristics. This document outlines key physical and chemical data, detailed experimental protocols for their determination, and a logical workflow for characterization.

Core Physicochemical Properties

The fundamental physicochemical properties of **3-Methoxyoxan-4-one** are summarized in the tables below. These properties are critical for predicting the compound's behavior in various environments, including its handling, formulation, and potential biological interactions.

Table 1: Predicted Physicochemical Identifiers and Properties

Property	Value
IUPAC Name	3-Methoxyoxan-4-one
Molecular Formula	C ₆ H ₁₀ O ₃
Molecular Weight	130.14 g/mol
Canonical SMILES	COC1CCOC(=O)C1
InChI Key	QXJOSXQJWBGCQN-UHFFFAOYSA-N
CAS Number	Not available
Predicted LogP	-0.5
Predicted Water Solubility	245 g/L
Predicted Boiling Point	195.4 °C at 760 mmHg
Predicted Melting Point	Not available

Note: The data presented in this table are computationally predicted and await experimental verification.

Experimental Protocols

The following sections detail the standard experimental methodologies for determining the key physicochemical properties of a small organic molecule such as **3-Methoxyoxan-4-one**.

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Spatula

- Mortar and pestle (optional)

Procedure:

- Ensure the sample of **3-Methoxyxan-4-one** is a fine, dry powder. If necessary, gently grind the crystals using a mortar and pestle.
- Pack a small amount of the powdered sample into the open end of a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.[1][2]
- Place the packed capillary tube into the heating block of the melting point apparatus.[3]
- Set the heating rate to a rapid setting initially to determine an approximate melting range.
- Allow the apparatus to cool below the approximate melting point.
- Prepare a new sample and heat at a slower rate (1-2 °C per minute) as the temperature approaches the expected melting point.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).[1][3]
- The recorded range is the melting point of the sample. For a pure compound, this range should be narrow (typically 0.5-2 °C).

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Apparatus:

- Small test tube or micro boiling point tube
- Capillary tube (sealed at one end)
- Thermometer

- Heating apparatus (e.g., Thiele tube with heating oil or a heating block)[4][5]
- Rubber band or wire for attaching the tube to the thermometer

Procedure (Microscale Method):

- Place a small amount (a few drops) of liquid **3-Methoxyoxan-4-one** into a small test tube.
- Invert a capillary tube (sealed end up) and place it inside the test tube containing the sample. [4]
- Attach the test tube to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Immerse the assembly in a heating bath (e.g., Thiele tube), making sure the rubber band is above the level of the heating oil.[5]
- Heat the apparatus gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady and rapid stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid begins to enter the capillary tube.[4]

Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution.

Apparatus:

- Scintillation vials or test tubes
- A set of standard solvents (e.g., water, ethanol, acetone, dichloromethane, hexane)
- Vortex mixer

- Analytical balance

Procedure (Qualitative):

- Add approximately 10 mg of **3-Methoxyoxan-4-one** to a series of vials.
- To each vial, add 1 mL of a different solvent.
- Vortex each vial for 30 seconds.
- Visually inspect each vial for the dissolution of the solid.
- Classify the solubility as "soluble," "sparingly soluble," or "insoluble" based on visual observation.

Procedure (Quantitative - Shake-Flask Method):

- Prepare a saturated solution of **3-Methoxyoxan-4-one** in a chosen solvent by adding an excess amount of the compound to a known volume of the solvent in a sealed flask.
- Agitate the flask at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.^[6]
- Allow any undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant, ensuring no solid particles are included.
- Determine the concentration of the dissolved compound in the aliquot using a suitable analytical technique (e.g., HPLC, GC, or UV-Vis spectroscopy after creating a calibration curve).
- The solubility is expressed as the mass of solute per volume of solvent (e.g., mg/mL or g/L).

Spectroscopic Characterization

Spectroscopic techniques are indispensable for the structural elucidation and confirmation of **3-Methoxyoxan-4-one**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule.

Sample Preparation:

- Dissolve 5-10 mg of **3-Methoxyoxan-4-one** in approximately 0.7 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in an NMR tube.
- Ensure the sample is fully dissolved.

^1H NMR Spectroscopy Protocol:

- Acquire the ^1H NMR spectrum using a standard pulse program.
- The resulting spectrum will show signals corresponding to the different types of protons in the molecule.
- Analyze the chemical shift (δ), integration (relative number of protons), and multiplicity (splitting pattern) of each signal to assign the protons to their respective positions in the molecular structure.

^{13}C NMR Spectroscopy Protocol:

- Acquire the ^{13}C NMR spectrum using a proton-decoupled pulse sequence. This results in a spectrum where each unique carbon atom gives a single peak.[\[7\]](#)
- Analyze the chemical shift of each peak to identify the types of carbon atoms present (e.g., carbonyl, methoxy, aliphatic).

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule.

Sample Preparation (Thin Film for liquids or KBr Pellet for solids):

- Thin Film: Place a drop of liquid **3-Methoxyoxan-4-one** between two salt plates (e.g., NaCl or KBr) and gently press them together to form a thin film.
- KBr Pellet: If the sample is a solid, grind a small amount (1-2 mg) with anhydrous potassium bromide (KBr) (approx. 100 mg) and press the mixture into a thin, transparent pellet using a hydraulic press.

Procedure:

- Place the prepared sample in the sample holder of the IR spectrometer.
- Record the spectrum, typically in the range of 4000-400 cm^{-1} .
- Identify the characteristic absorption bands corresponding to the functional groups in **3-Methoxyoxan-4-one**, such as C=O (ketone), C-O-C (ether), and C-H bonds.

Mass Spectrometry (MS)

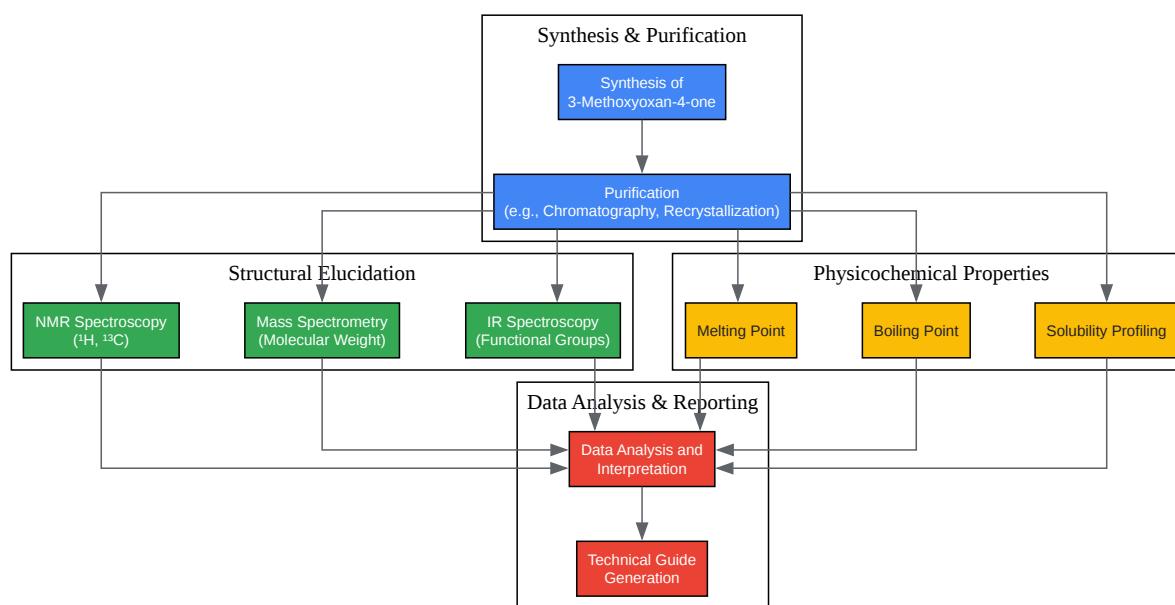
Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions. It is used to determine the molecular weight and elemental composition of a compound.

Procedure (Electron Ionization - EI):

- Introduce a small amount of the sample into the mass spectrometer, where it is vaporized.
- The vaporized molecules are bombarded with a high-energy electron beam, causing them to ionize and fragment.^{[8][9]}
- The resulting ions are accelerated and separated based on their mass-to-charge (m/z) ratio by a magnetic or electric field.^{[8][10]}
- A detector measures the abundance of each ion.
- The resulting mass spectrum will show a molecular ion peak (M^+) corresponding to the molecular weight of **3-Methoxyoxan-4-one**, as well as fragment ion peaks that can provide structural information.

Workflow and Visualization

The following diagram illustrates a typical workflow for the physicochemical characterization of a novel compound like **3-Methoxyxan-4-one**.



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Caption: Workflow for the physicochemical characterization of **3-Methoxyxan-4-one**.

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- To cite this document: BenchChem. [Physicochemical Characterization of 3-Methoxyoxan-4-one: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1290594#physicochemical-characterization-of-3-methoxyoxan-4-one]

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